

2-Butylhexanoic acid CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylhexanoic acid

Cat. No.: B1217910

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An In-depth Technical Guide to 2-Butylhexanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Butylhexanoic acid**, a key chemical intermediate. The document details its chemical and physical properties, outlines a robust synthetic protocol for a critical derivative, and discusses its primary application in the context of drug development, specifically in the modulation of bile acid metabolism.

Core Chemical Data

CAS Number: 3115-28-4

Molecular Formula: C₁₀H₂₀O₂

2-Butylhexanoic acid, also known as di-n-butylacetic acid, is a branched-chain carboxylic acid. Its structure is foundational for the synthesis of more complex molecules, particularly in the field of medicinal chemistry.

Physicochemical and Spectral Properties

The quantitative data for **2-Butylhexanoic acid** are summarized in the table below, providing a reference for its physical and computed properties.

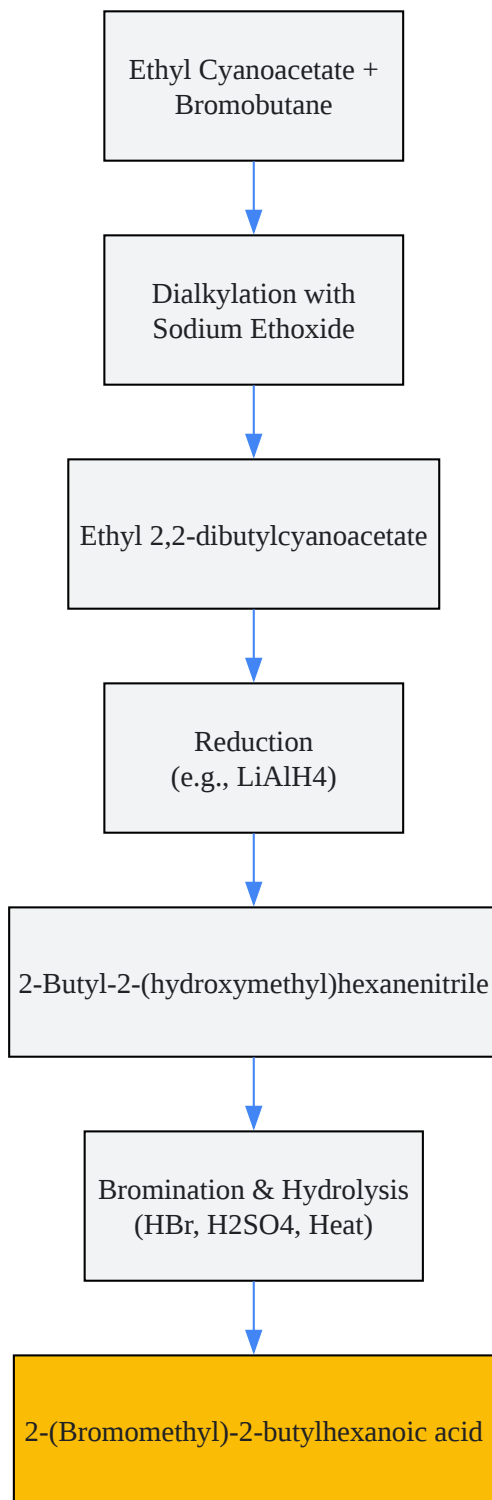
Property	Value	Source
Molecular Weight	172.26 g/mol	PubChem[1]
IUPAC Name	2-butylhexanoic acid	PubChem[1]
Synonyms	Dibutylacetic acid, Di-n-butylacetic acid	PubChem[1]
Density	0.899 g/cm ³	Biosynth[2]
Boiling Point	255.0 °C	Biosynth[2]
XLogP3	3.5	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	7	PubChem

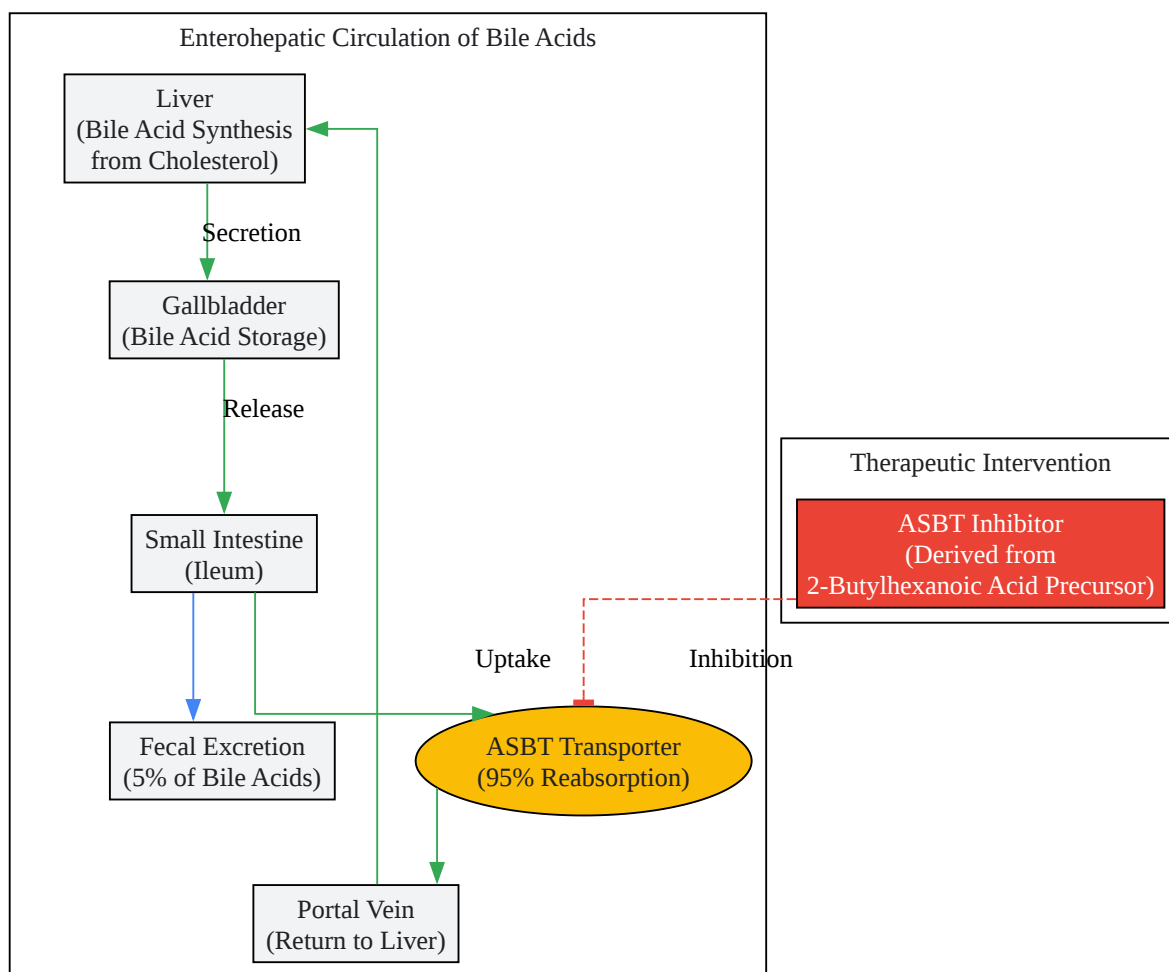
Synthetic Protocols

While **2-Butylhexanoic acid** is commercially available, its derivatization is often a key step in its application. A particularly important derivative is 2-(Bromomethyl)-**2-butylhexanoic acid**, which serves as a crucial intermediate for synthesizing inhibitors of the ileal bile acid transporter (IBAT), also known as the apical sodium-dependent bile acid transporter (ASBT).[3]

A highly efficient, industrial-scale synthesis for this intermediate has been reported. The overall workflow involves a malonic ester-type synthesis followed by reduction and subsequent bromination and hydrolysis.

Synthesis Workflow for 2-(Bromomethyl)-2-butylhexanoic acid





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References

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- 2. Benign synthesis of 2-ethylhexanoic acid by cytochrome P450cam: enzymatic, crystallographic, and theoretical studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [2-Butylhexanoic acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217910#2-butylhexanoic-acid-cas-number-and-molecular-formula]

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